

Application Notes and Protocols for Calcium Imaging Assays with 8-Bromo-ATP

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Compound of Interest

Compound Name: 8-Bromo-ATP

CAS No.: 23567-97-7

Cat. No.: B1230597

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Introduction

Extracellular nucleotides, such as adenosine 5'-triphosphate (ATP), act as crucial signaling molecules by activating purinergic P2 receptors, which are broadly classified into P2X ligand-gated ion channels and P2Y G-protein coupled receptors (GPCRs). The activation of these receptors triggers a variety of downstream signaling cascades, with changes in intracellular calcium concentration ($[Ca^{2+}]_i$) being a key event. **8-Bromo-ATP** is a stable analog of ATP that serves as an agonist for both P2Y and P2X receptors, making it a valuable tool for studying purinergic signaling pathways. This document provides detailed application notes and protocols for conducting calcium imaging assays using **8-Bromo-ATP** to probe the function of these receptors.

Mechanism of Action

8-Bromo-ATP elicits an increase in intracellular calcium through two primary mechanisms, depending on the receptor subtype expressed in the target cells:

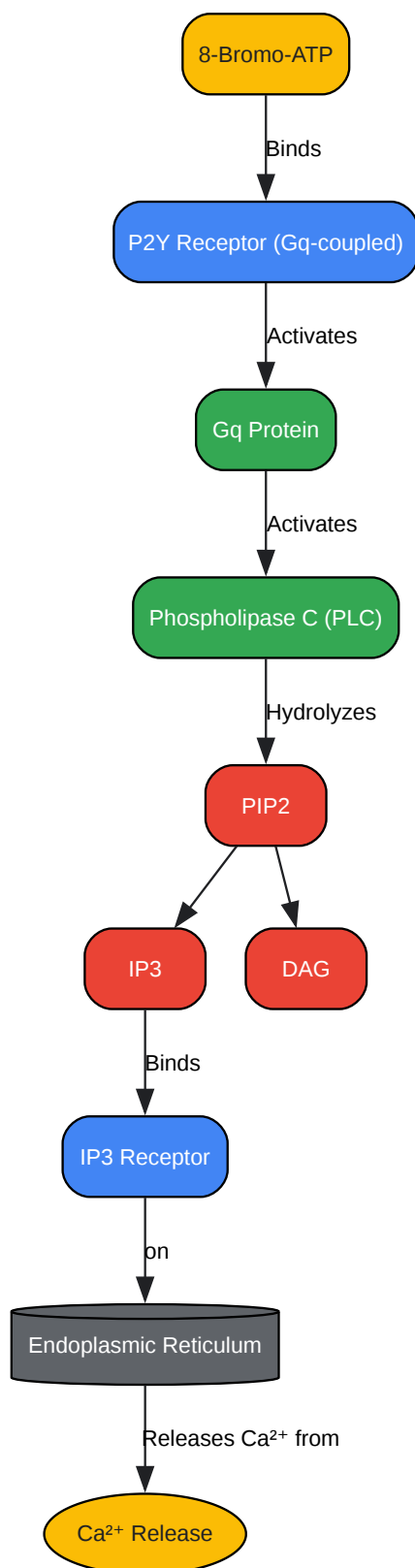
- **P2Y Receptor Activation:** Upon binding to Gq-coupled P2Y receptors (e.g., P2Y₂), **8-Bromo-ATP** initiates a canonical signaling cascade. This involves the activation of phospholipase C (PLC), which in turn hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP₂) into inositol 1,4,5-trisphosphate (IP₃) and diacylglycerol (DAG). IP₃ then binds to its receptors on the endoplasmic reticulum, leading to the release of stored calcium into the cytoplasm.
- **P2X Receptor Activation:** **8-Bromo-ATP** can also directly activate P2X receptors, which are non-selective cation channels.^[1] Upon agonist binding, these channels open, allowing for the influx of extracellular calcium directly into the cell.^{[1][2]}

Data Presentation

The following table summarizes the known potency of **8-Bromo-ATP** and, for comparison, ATP at relevant purinergic receptors. This data is essential for designing experiments and interpreting results.

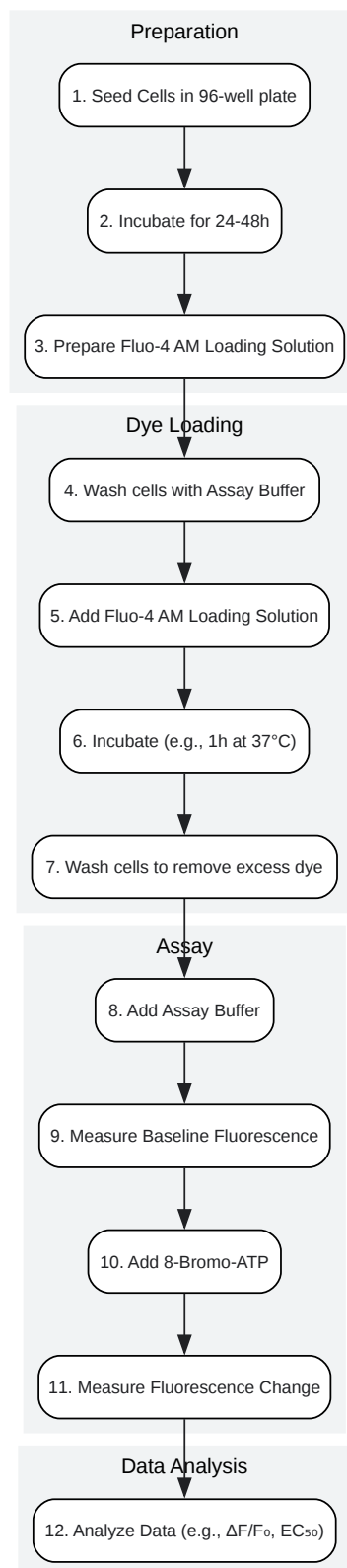
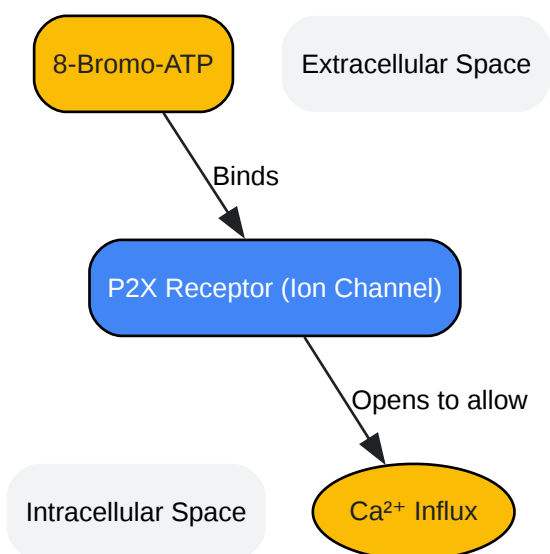
Agonist	Receptor Subtype	Potency (EC ₅₀ /IC ₅₀)	Cell Type/Assay	Reference
8-Bromo-ATP	P2Y ₂	23.0 μM (EC ₅₀)	Calcium Mobilization	^[3]
8-Bromo-ATP	Not Specified (likely P2X)	23.1 μM (IC ₅₀)	Cytotoxicity in Multiple Myeloma Cells	^[1]
ATP	P2Y ₂	0.085 μM (EC ₅₀)	Calcium Mobilization	^[3]
ATP	P2X ₁	~1 μM (EC ₅₀)	General	^[4]
ATP	P2X ₂	~3-10 μM (EC ₅₀)	General	^[4]
ATP	P2X ₃	~1 μM (EC ₅₀)	General	^[4]
ATP	P2X ₄	~3-10 μM (EC ₅₀)	General	^[4]
ATP	P2X ₇	~0.5-1 mM (EC ₅₀)	General	^[4]

Signaling Pathway Diagrams



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P2Y Receptor Signaling Pathway for Calcium Mobilization.



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